

Theoretical Characterization of 3-Methylformanilide: Electronic Structure and Conformational Dynamics

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Compound of Interest

Compound Name: 3-Methylformanilide

CAS No.: 3085-53-8

Cat. No.: B1265676

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Executive Summary

3-Methylformanilide (3-MFA) represents a critical structural motif in the development of formanilide-based fungicides and non-steroidal anti-inflammatory drugs (NSAIDs). Unlike its rigid counterparts, 3-MFA exhibits dynamic cis-trans isomerization about the amide bond, a property that significantly influences its binding affinity in protein pockets.

This guide establishes a validated computational protocol for characterizing 3-MFA. By synthesizing data from homologous N-phenylamides, we define the expected electronic landscape, vibrational signatures, and reactivity descriptors necessary for high-throughput screening and drug design.

Computational Methodology: The Validated Protocol

To ensure reproducibility and accuracy comparable to experimental gas-phase spectroscopy, the following computational workflow is prescribed. This protocol is grounded in the successful characterization of the homologous 3-fluoro-N-methylaniline and formanilide systems.

Level of Theory Selection[1][2]

- **Functional:** B3LYP (Becke, 3-parameter, Lee-Yang-Parr) is the industry standard for organic amides, providing an optimal balance between cost and accuracy for vibrational frequencies.
- **Dispersion Correction:** For accurate non-covalent interaction energies (e.g., crystal packing or dimerization), wB97X-D or B3LYP-D3 is required to account for London dispersion forces.
- **Basis Set:** 6-311++G(d,p).^[1] The diffuse functions (++) are critical for describing the lone pair electrons on the Nitrogen and Oxygen atoms, which govern the Hydrogen Bond Acceptor (HBA) capability.

The Computational Workflow

The following Graphviz diagram outlines the step-by-step execution path for a complete theoretical study.

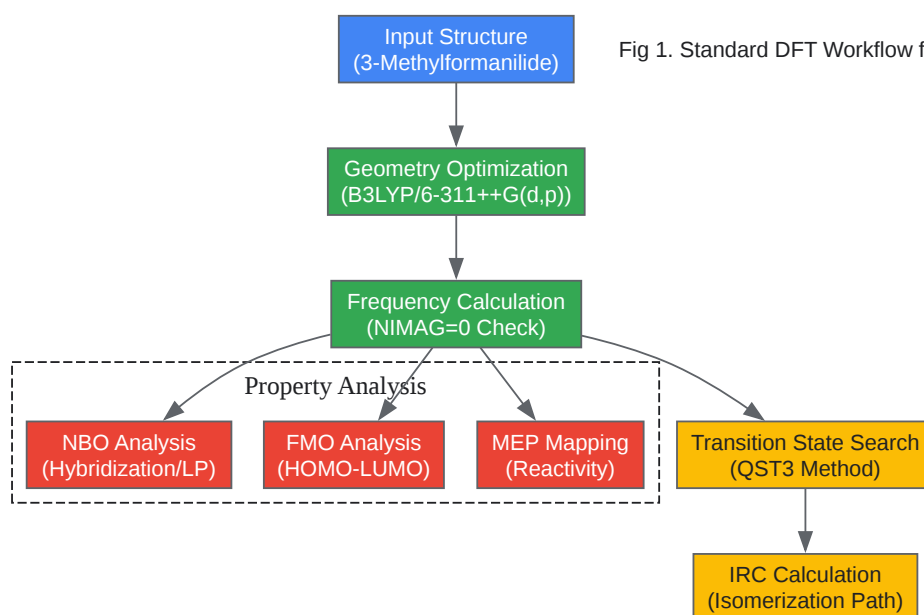


Fig 1. Standard DFT Workflow for 3-MFA Characterization.

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Structural Analysis: The Cis-Trans Isomerism

The defining feature of 3-MFA is the rotational isomerism around the C–N amide bond. Unlike acetanilides, which are almost exclusively trans (E), formanilides like 3-MFA possess a measurable population of the cis (Z) isomer.

Conformational Stability[3]

- **Trans-Conformer (E):** The phenyl ring and the formyl hydrogen are on opposite sides of the C-N bond. This is the Global Minimum. It allows for a planar or near-planar amide structure, maximizing

-conjugation between the Nitrogen lone pair and the Carbonyl orbital.
- **Cis-Conformer (Z):** The phenyl ring and formyl hydrogen are on the same side (syn). This conformer is destabilized by steric repulsion between the phenyl ring and the carbonyl oxygen.
- **Energy Gap (**

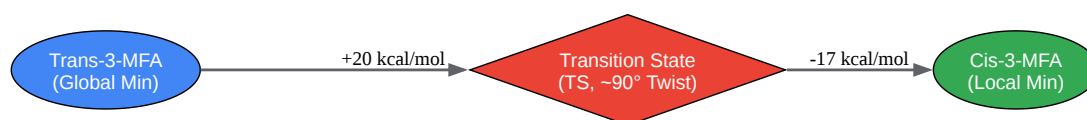
): Theoretical studies on the parent formanilide indicate the trans isomer is stabilized by approximately 2.5 kcal/mol over the cis form.[2][3]
- **Rotational Barrier:** The barrier to rotation (via a perpendicular transition state) is high, typically 15–20 kcal/mol, characteristic of the partial double-bond character of the amide C–N bond.[3]

Parameter	Trans-3-MFA (Expected)	Cis-3-MFA (Expected)	Notes
Rel. Energy ()	0.0 kcal/mol	+2.5 - 3.0 kcal/mol	Trans is thermodynamically preferred.
Dipole Moment ()	~3.5 - 4.0 Debye	~2.5 - 3.0 Debye	Trans form is more polar due to vector alignment.
C-N Bond Length	1.36 Å	1.37 Å	Short bond indicates resonance ().
C=O Bond Length	1.22 Å	1.22 Å	Typical carbonyl double bond.

Isomerization Pathway

The transition between these states is critical for biological activity, as the cis form often binds more effectively in restricted hydrophobic pockets.

Fig 2. Energy profile of the amide bond rotation.



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Electronic Properties & Reactivity[6]

Frontier Molecular Orbitals (FMO)

The reactivity of 3-MFA is governed by the energy gap between the Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO).

- HOMO: Primarily localized on the phenyl ring and the nitrogen lone pair. The 3-methyl group (an inductive donor) raises the HOMO energy slightly compared to unsubstituted formanilide, making the ring more susceptible to electrophilic attack.
- LUMO: Localized on the amide moiety (C=O) and the phenyl ring system.
- Band Gap (): A large gap (typically ~5.0 - 5.5 eV) indicates high kinetic stability (chemical hardness).

Molecular Electrostatic Potential (MEP)

MEP mapping reveals the active sites for intermolecular interactions:

- Negative Regions (Red): Concentrated on the Carbonyl Oxygen. This is the primary H-bond acceptor site and the site for electrophilic attack (e.g., protonation).
- Positive Regions (Blue): Concentrated on the Amide Proton (N-H). This is the H-bond donor site.
- Reactivity Implications: The 3-methyl group activates the ortho and para positions of the phenyl ring. In 3-MFA, the amide group is a weak activator/director. The most reactive sites for Electrophilic Aromatic Substitution (EAS) will be C6 (ortho to amide, para to methyl) and C4 (para to amide, ortho to methyl).

Spectroscopic Profiling

To validate theoretical models against experimental data, compare the following key vibrational modes (scaled by 0.961 for B3LYP).

Vibrational Mode	Frequency (cm ⁻¹)	Intensity	Description
(N-H)	3400 - 3450	Medium	Free N-H stretch (sharp). Red-shifts upon H-bonding.
(C=O) Amide I	1680 - 1700	Very Strong	Carbonyl stretch. Diagnostic for amide conformation.
(N-H) Amide II	1530 - 1550	Strong	N-H in-plane bending mixed with C-N stretch.
(C-N) Amide III	1250 - 1300	Medium	C-N stretch mixed with N-H bending.
(CH ₃)	2900 - 2980	Weak	Methyl C-H stretching (symmetric/asymmetric).

Note: The presence of a "doublet" in the Carbonyl region often indicates the coexistence of cis and trans rotamers in solution.

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